

# Personal protective equipment for handling Methyl 3-boronobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl 3-boronobenzoate**

Cat. No.: **B135663**

[Get Quote](#)

## Essential Safety and Handling Guide for Methyl 3-boronobenzoate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the use of **Methyl 3-boronobenzoate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Product Name: **Methyl 3-boronobenzoate**
- CAS No.: 99769-19-4

Hazard Identification and Classification: **Methyl 3-boronobenzoate** is classified as a hazardous substance.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

Hazard Classification	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Source:[[1](#)]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety when handling **Methyl 3-boronobenzoate**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side-shields meeting ANSI Z87.1 standard. A face shield may be required for splash hazards.[2][3]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [2] Gloves should be inspected before use and changed immediately upon contact with the chemical.[2]	Prevents skin contact. Proper glove removal technique is essential to avoid contamination.[2][4]
Body Protection	A flame-resistant lab coat, fully buttoned.[2] Long pants and closed-toe, closed-heel shoes are mandatory.[2][5]	Protects skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA approved respirator is required when dusts are generated or if engineering controls are insufficient.[2][3]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Methyl 3-boronobenzoate**.

### 1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and their locations are known.[2][6]
- Work in a well-ventilated area, preferably a chemical fume hood.[1][4]
- The work area should be clean and uncluttered.

**2. Donning PPE:**

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

**3. Handling:**

- Avoid generating dust when transferring the solid.[2][7] Use appropriate tools like a spatula for transfers.[2]
- Keep the container tightly closed when not in use.[2]
- Do not eat, drink, or smoke when using this product.[1]

**4. Post-Handling:**

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][2]
- Clean the work area to remove any residual chemical.[2]
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[2]

## Emergency Procedures

**First Aid Measures:**

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[3]</a> Remove contact lenses if present and easy to do. <a href="#">[6]</a> Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and shoes. <a href="#">[1]</a> Flush skin with plenty of water for at least 15 minutes. <a href="#">[3]</a> Get medical advice if skin irritation occurs. <a href="#">[6]</a>
Inhalation	Move the person to fresh air. <a href="#">[1]</a> <a href="#">[6]</a> If breathing is difficult, give oxygen. <a href="#">[3]</a> If not breathing, give artificial respiration. <a href="#">[3]</a> Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> <a href="#">[3]</a> Wash out mouth with water. <a href="#">[1]</a> Never give anything by mouth to an unconscious person. <a href="#">[3]</a> Seek immediate medical attention.

#### Spill Response:

- Evacuate the area and ensure adequate ventilation.[\[1\]](#)
- Wear appropriate PPE, including respiratory protection.[\[1\]](#)
- Avoid breathing dust.[\[2\]](#)
- Sweep up the solid material and place it in a suitable, labeled container for disposal.[\[2\]](#)[\[7\]](#)
- Clean the spill area thoroughly.

## Disposal Plan

Proper disposal of **Methyl 3-boronobenzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Chemical:

- Dispose of excess or unwanted **Methyl 3-boronobenzoate** as hazardous waste.[2]
- Package the waste in a suitable, labeled container with a tightly fitting cap.[8]
- Label the container clearly with "Hazardous Waste" and the full chemical name.[8]
- Store the sealed waste container in a designated satellite accumulation area and follow your institution's procedures for hazardous waste pickup.[8]

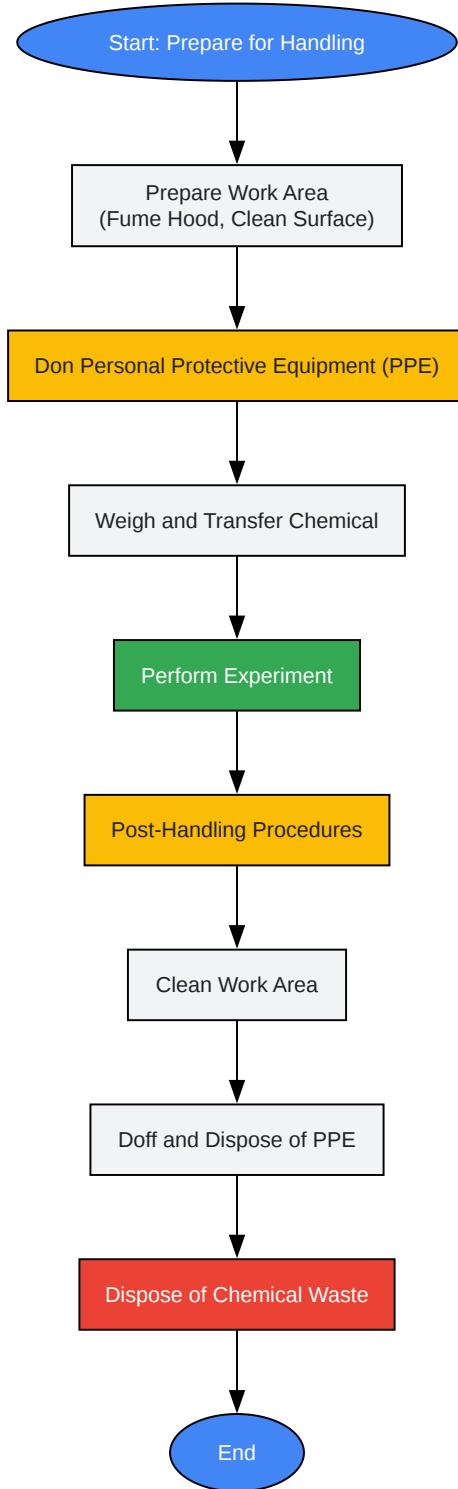
## Contaminated Materials:

- Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[2]

## Empty Containers:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[8]
- The rinsate must be collected and disposed of as hazardous waste.[8]
- After thorough rinsing and air drying in a well-ventilated area, deface the original label. The clean container can then be disposed of according to local regulations.[8]

## Workflow for Handling Methyl 3-boronobenzoate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Methyl 3-boronobenzoate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. file.bldpharm.com [file.bldpharm.com]
- 5. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 3-boronobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135663#personal-protective-equipment-for-handling-methyl-3-boronobenzoate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)